

Essential Safety and Operational Guide for Handling 1-(Bromomethyl)-2-methoxybenzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-2-methoxybenzene

Cat. No.: B1585010

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This guide provides critical safety protocols and logistical information for the handling and disposal of **1-(Bromomethyl)-2-methoxybenzene** (CAS No. 52289-93-7). The procedures outlined are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks associated with this hazardous chemical.

Hazard Identification and Classification

1-(Bromomethyl)-2-methoxybenzene is classified as a hazardous substance that poses significant health risks. It is crucial to handle this chemical with a high degree of caution.

- GHS Signal Word: Danger^{[1][2]}
- GHS Hazard Statements:
 - H314: Causes severe skin burns and eye damage.^{[1][2][3]}
- Physical Form: Solid.^{[1][4]}

Quantitative Data Summary

The physical and chemical properties of **1-(Bromomethyl)-2-methoxybenzene** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ BrO	[4]
Molecular Weight	201.06 g/mol	[1][2]
Appearance	Solid	[1][4]
Melting Point	47-50 °C	[2][5][6]
Boiling Point	228 °C (at 760 mmHg)	[2][5][6]
118 °C (at 18 mmHg)	[1][3]	
Flash Point	90 °C	[2][5][6]
Density	~1.4 g/cm ³	[2]
Storage Temperature	-20 °C	[1][5]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A stringent operational plan is mandatory to ensure safety. This includes engineering controls, personal protective equipment, and specific handling procedures. All operations involving this chemical must be conducted in a designated area, preferably within a certified chemical fume hood.[7]

Personal Protective Equipment (PPE) Requirements

A comprehensive PPE strategy is essential to minimize exposure. The following table summarizes the required PPE for handling this chemical.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield must be worn over goggles when there is a risk of splashing.[7][8][9]	Protects against splashes and vapors that can cause severe eye damage.[3]
Hand Protection	Heavy-duty, chemical-resistant gloves such as nitrile, neoprene, or Viton.[7][8] Gloves must be inspected before use and changed immediately upon contamination.[8][10]	Prevents skin contact, which can cause severe burns.[3]
Body Protection	A flame-resistant lab coat, fully buttoned, with long sleeves.[7] Long pants and closed-toe, closed-heel shoes are mandatory. For larger quantities or increased splash potential, a chemical-resistant apron or suit is recommended. [7]	Protects skin from accidental exposure.
Respiratory Protection	All handling must be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or vapors.[7][8] If engineering controls are insufficient, a NIOSH/MSHA-approved full-face respirator with appropriate cartridges should be used.[8][10]	Prevents irritation to the respiratory tract.[11][12]

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Locate the nearest safety shower and eyewash station.
 - Prepare a spill kit with appropriate absorbent materials.
 - Don all required PPE as specified in the table above.[\[7\]](#)
- Chemical Handling (Inside Fume Hood):
 - Handle the solid compound carefully to minimize dust formation.[\[8\]](#)
 - Use appropriate, non-sparking tools for weighing and transferring the chemical.[\[8\]](#)[\[13\]](#)
 - Keep the container tightly closed when not in use.[\[10\]](#)[\[11\]](#)
 - Avoid contact with skin and eyes.[\[8\]](#)[\[10\]](#)
- Post-Handling Decontamination:
 - Thoroughly clean all glassware and equipment after use.
 - Wipe down the work area within the fume hood.
 - Wash hands thoroughly with soap and water after handling is complete.[\[12\]](#)[\[13\]](#)
 - Launder contaminated clothing separately from other items.[\[14\]](#)[\[15\]](#)

Emergency and Disposal Plan

Spill Management Protocol

In the event of a spill, immediate and appropriate action is critical to prevent exposure and environmental contamination.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[4][11]
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear all required PPE, including respiratory protection, before entering the spill area.[10]
- Contain: Prevent the spill from spreading or entering drains using an inert absorbent material like sand or earth.[4][14]
- Collect: Carefully collect the absorbed material and contaminated soil into a dedicated, properly labeled, and sealed container for hazardous waste.[4][10]
- Decontaminate: Clean the spill area thoroughly.

First-Aid Measures

- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[14] Seek immediate medical attention.[13]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water.[11][13] Seek immediate medical attention if irritation or burns occur.[13]
- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[11][13] Seek immediate medical attention.[13]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[10][14] Never give anything by mouth to an unconscious person.[10] Seek immediate medical attention.[13]

Disposal Plan

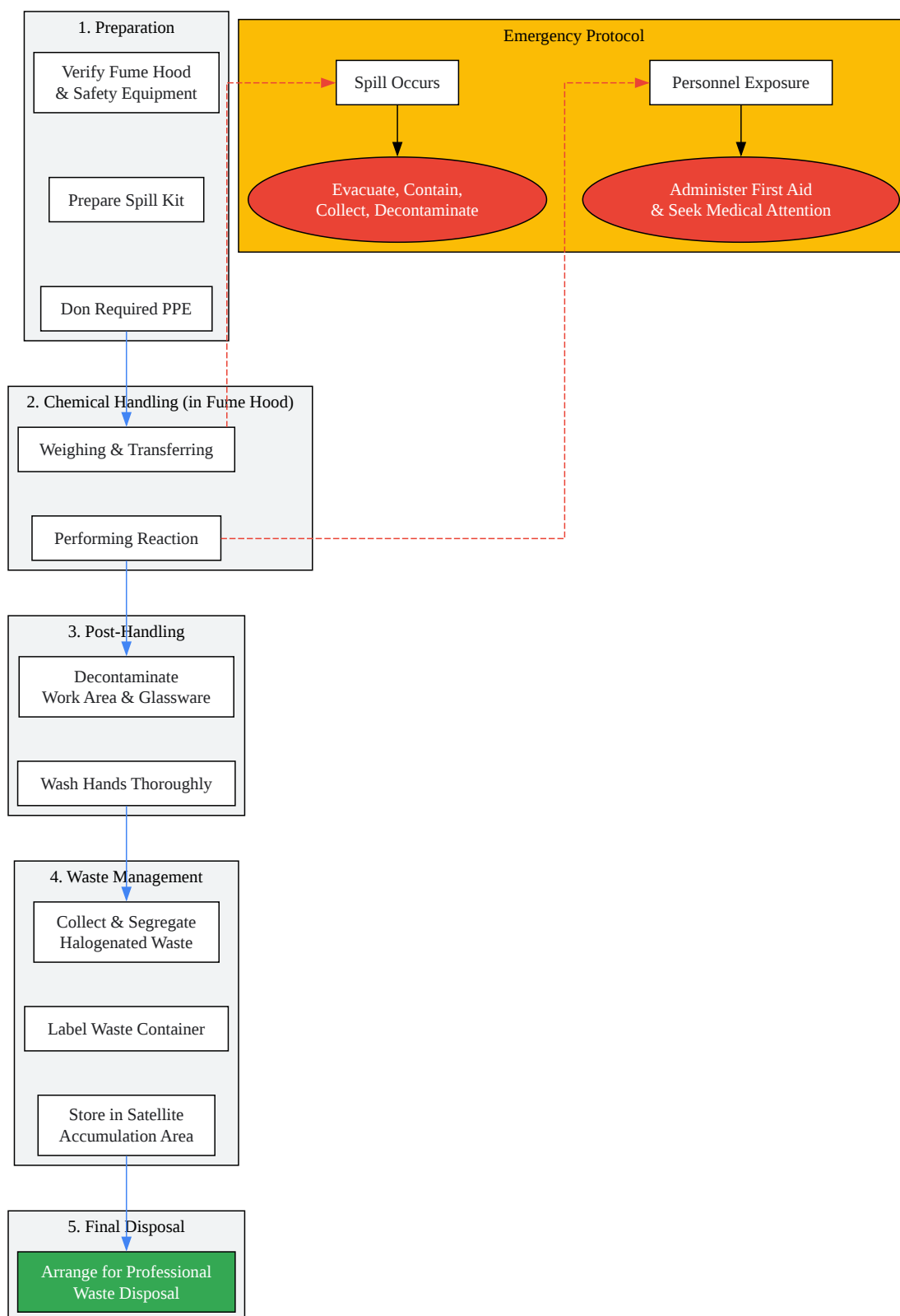
Proper disposal is crucial to ensure laboratory safety and environmental protection.

- Waste Segregation and Collection:
 - Collect surplus and non-recyclable **1-(Bromomethyl)-2-methoxybenzene** in a dedicated, properly labeled, and sealed container for halogenated organic waste.[4]

- Any materials that have come into contact with the chemical, such as gloves, pipette tips, and absorbent materials, must be considered contaminated and disposed of as hazardous waste in a separate, clearly labeled container.[\[4\]](#)
- Disposal Pathway:
 - Do not dispose of this chemical down the drain.[\[4\]](#)
 - Contact a licensed professional waste disposal service for incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)
 - All disposal activities must be conducted in accordance with local, state, and federal regulations.[\[16\]](#)

Safety Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-(Bromomethyl)-2-methoxybenzene**.



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Caption: Workflow for safe handling and disposal of **1-(Bromomethyl)-2-methoxybenzene**.

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